

# benchmarking cobalt-iron magnetic performance against other alloys

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: cobalt;iron  
Cat. No.: B14235976

[Get Quote](#)

## A Comparative Benchmarking Guide to Cobalt-Iron Magnetic Alloys

This guide provides a comprehensive comparison of the magnetic performance of cobalt-iron (Co-Fe) alloys against other prominent soft magnetic alloys, namely Permalloy and Mu-metal. It is intended for researchers, scientists, and drug development professionals who utilize magnetic materials in their applications. The guide details the magnetic properties, experimental protocols for their measurement, and explores the application of Co-Fe alloys in biomedical contexts.

## Data Presentation: Comparative Magnetic Properties

The following tables summarize the key magnetic properties of various commercially significant soft magnetic alloys. These values represent typical ranges and can vary based on the specific composition, heat treatment, and manufacturing process.

Table 1: DC Magnetic Properties of Cobalt-Iron and Nickel-Iron Alloys

Alloy Name	Composition	Saturation Magnetization (Bs) (T)	Coercivity (Hc) (A/m)	Maximum Permeability ( $\mu_{max}$ )	Curie Temperature (°C)
Cobalt-Iron Alloys					
Permendur 49	49% Co, 49% Fe, 2% V	2.35	160 - 240	5,000 - 10,000	940
Supermendur					
	49% Co, 49% Fe, 2% V (grain-oriented)	2.4	16 - 80	60,000 - 100,000	940
Hiperco® 50	48.75% Co, 48.75% Fe, 1.9% Nb, 0.3% Mn, 0.05% Si	2.42	40 - 80	10,000 - 70,000	940
Nickel-Iron Alloys					
Permalloy 80	~80% Ni, ~15% Fe, ~5% Mo	0.7 - 0.8	2.4 - 4.0	200,000 - 400,000	420
Mu-metal	~77% Ni, ~16% Fe, ~5% Cu, ~2% Cr or Mo	0.65 - 0.8	0.4 - 1.6	80,000 - 100,000	350 - 400

Data compiled from multiple sources, including product datasheets and materials science databases.

Table 2: AC Magnetic Properties at 400 Hz

Alloy Name	Core Loss (W/kg) at 1.5 T
Cobalt-Iron Alloys	
Supermendur	6 - 10
Hiperco® 50	5 - 9
Nickel-Iron Alloys	
Permalloy 80	Not typically used at this flux density
Mu-metal	Not typically used at this flux density

AC properties are highly dependent on material thickness and frequency.

## Experimental Protocols

Accurate characterization of magnetic properties is crucial for material selection and device design. The following sections detail the standard experimental protocols for measuring key magnetic parameters.

### Vibrating Sample Magnetometer (VSM) Measurement

The Vibrating Sample Magnetometer (VSM) is a sensitive instrument used to measure the magnetic moment of a material as a function of an applied magnetic field, from which properties like saturation magnetization, remanence, and coercivity can be determined.[\[1\]](#)

Objective: To obtain the magnetic hysteresis loop (M-H curve) of a soft magnetic alloy.

Apparatus:

- Vibrating Sample Magnetometer (VSM) system with an electromagnet, sample holder, vibration unit, and detection coils.[\[2\]](#)
- Calibration standard (e.g., a pure nickel sphere with a known magnetic moment).[\[3\]](#)
- Sample of the magnetic alloy (thin film, powder, or bulk).

Procedure:

- Sample Preparation:
  - Bulk Materials: Cut a small, regularly shaped sample (e.g., a small cube or disk) from the bulk material. The mass and dimensions should be accurately measured.
  - Thin Films: A section of the thin film on its substrate, typically a few millimeters square, is used.[3] The exact dimensions of the film are required for accurate magnetization calculations.
  - Powders: The powder sample is packed into a non-magnetic sample holder. The mass of the powder must be precisely known.
- System Calibration:
  - Mount the nickel standard sample in the VSM.
  - Apply a saturating magnetic field and measure the induced voltage.
  - Use the known magnetic moment of the nickel standard to determine the calibration factor that relates the measured voltage to the magnetic moment.[3]
- Sample Measurement:
  - Replace the calibration standard with the prepared sample, ensuring it is securely mounted and centered within the detection coils.[3]
  - Set the measurement parameters, including the maximum applied magnetic field, the field step size, and the measurement time per data point.
  - Initiate the measurement sequence. The VSM will apply a sweeping magnetic field (e.g., from a maximum positive value to a maximum negative value and back) while vibrating the sample.
  - The detection coils measure the induced voltage, which is proportional to the sample's magnetic moment.
- Data Analysis:

- The VSM software plots the magnetic moment (M) versus the applied magnetic field (H), generating the hysteresis loop.
- From the hysteresis loop, determine the saturation magnetization (Ms), remanent magnetization (Mr), and coercivity (Hc).
- To calculate the saturation induction (Bs), the following relationship is used:  $Bs = \mu_0(H + Ms)$ , where  $\mu_0$  is the permeability of free space.

## Hysteresis Loop Measurement (B-H Loop Tracer)

A B-H loop tracer is used to display the hysteresis loop of a magnetic material, providing information about its permeability, coercivity, and remanence.

**Objective:** To visualize and measure the B-H hysteresis loop of a soft magnetic alloy.

**Apparatus:**

- B-H loop tracer instrument.
- Oscilloscope.
- A toroidal (ring-shaped) sample of the magnetic alloy is preferred to ensure a closed magnetic circuit.<sup>[4]</sup>
- Primary and secondary coils wound on the toroidal sample.


**Procedure:**


- **Sample Preparation:**
  - A toroidal core of the material to be tested is wound with a primary (magnetizing) coil and a secondary (sensing) coil. The number of turns on each coil must be known.
- **Circuit Connection:**
  - Connect the primary coil to the output of the B-H loop tracer's magnetizing circuit.

- Connect the secondary coil to the integrating and vertical amplification circuit of the B-H loop tracer.
- Connect the X-Y outputs of the B-H loop tracer to the corresponding inputs of the oscilloscope.
- Measurement:
  - Turn on the B-H loop tracer and the oscilloscope.
  - Apply a sinusoidal current to the primary coil. The magnetizing field (H) is proportional to this current.
  - The changing magnetic flux in the core induces a voltage in the secondary coil. This voltage is integrated to produce a signal proportional to the magnetic induction (B).
  - The oscilloscope will display the B-H hysteresis loop.
- Data Analysis:
  - Measure the key parameters from the oscilloscope display:
    - Coercivity (Hc): The intercept of the loop on the H-axis.
    - Remanence (Br): The intercept of the loop on the B-axis.
    - Saturation Induction (Bs): The maximum value of B reached.
  - The area enclosed by the hysteresis loop is proportional to the energy loss per cycle (hysteresis loss).

## Mandatory Visualizations

The following diagrams, created using the DOT language for Graphviz, illustrate relevant workflows and pathways for the application of cobalt-iron based magnetic nanoparticles in a biomedical context.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem.iitm.ac.in [chem.iitm.ac.in]
- 2. scholarworks.indianapolis.iu.edu [scholarworks.indianapolis.iu.edu]
- 3. benchchem.com [benchchem.com]
- 4. phys.libretexts.org [phys.libretexts.org]
- To cite this document: BenchChem. [benchmarking cobalt-iron magnetic performance against other alloys]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14235976#benchmarking-cobalt-iron-magnetic-performance-against-other-alloys>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)